

Technical Support Center: Adjusting Emulsifier System HLB Value with Span 20

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Compound of Interest

Compound Name: *Sorbitan monododecanoate*

Cat. No.: B1682155

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Welcome to our technical support center. This resource is designed for researchers, scientists, and drug development professionals. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address specific issues you may encounter when adjusting the Hydrophilic-Lipophilic Balance (HLB) value of an emulsifier system using Span 20.

Frequently Asked Questions (FAQs)

Q1: What is the HLB value of Span 20 and what type of emulsion does it favor?

Span 20 (Sorbitan Monolaurate) has an HLB value of 8.6.[1][2][3][4] This relatively low HLB value indicates that it is a lipophilic (oil-loving) emulsifier.[1] Consequently, it is ideal for creating water-in-oil (W/O) emulsions, where water droplets are dispersed within a continuous oil phase. [1]

Q2: How can I calculate the overall HLB value of a mixed emulsifier system containing Span 20?

To achieve a desired HLB value for your emulsion, you will often need to blend Span 20 with a more hydrophilic (water-loving) emulsifier. The HLB value of the blend can be calculated using the following weighted average formula:[5][6]

$$\text{HLB}_{\text{blend}} = (W_A * \text{HLB}_A) + (W_B * \text{HLB}_B)$$

Where:

- HLB_{blend} is the HLB value of the emulsifier mixture.
- WA is the weight fraction of emulsifier A (e.g., Span 20).
- HLBA is the HLB value of emulsifier A.
- WB is the weight fraction of emulsifier B (e.g., a high-HLB emulsifier).
- HLBB is the HLB value of emulsifier B.

Q3: What are some common high-HLB emulsifiers that can be blended with Span 20?

A common practice is to blend Span series emulsifiers with Tween series emulsifiers (Polysorbates).[7][8] For instance, to create an oil-in-water (O/W) emulsion, you could blend Span 20 (HLB = 8.6) with a high-HLB emulsifier like Tween 20 (Polysorbate 20), which has an HLB value of 16.7.[4][9]

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Emulsion Instability (Phase Separation)	The HLB value of your emulsifier blend does not match the required HLB of your oil phase. [10] [11]	Recalculate the required HLB of your oil phase and adjust the proportions of Span 20 and the high-HLB emulsifier accordingly. [10] It may be necessary to experimentally determine the optimal HLB for your specific oil phase. [7] [12]
Incorrect Emulsion Type (e.g., O/W instead of W/O)	The HLB of the emulsifier system is too high, favoring the formation of an O/W emulsion.	Increase the proportion of Span 20 in your blend to lower the overall HLB value. Emulsifiers with low HLB values (typically 3-6) favor W/O emulsions. [1]
Flocculation or Coalescence	The concentration of the emulsifier system may be insufficient to adequately coat the dispersed droplets.	Try incrementally increasing the total concentration of your emulsifier blend in the formulation. A good starting point is often 10-20% of the weight of your oil phase for trial emulsions. [8]
Creaming or Sedimentation	The viscosity of the continuous phase may be too low, allowing droplets to move and separate under gravity.	Consider adding a thickening agent or rheology modifier to the continuous phase to increase its viscosity and hinder droplet movement.

Data Presentation: HLB Values of Common Emulsifiers

For your convenience, the following table summarizes the HLB values of Span 20 and other commonly used emulsifiers.

Emulsifier	Chemical Name	HLB Value	Emulsion Type Favored
Span 20	Sorbitan Monolaurate	8.6[1][2][3][4]	Water-in-Oil (W/O)
Span 40	Sorbitan Monopalmitate	6.7[4]	Water-in-Oil (W/O)
Span 60	Sorbitan Monostearate	4.7[4]	Water-in-Oil (W/O)
Span 80	Sorbitan Monooleate	4.3[4]	Water-in-Oil (W/O)
Tween 20	Polysorbate 20	16.7[4]	Oil-in-Water (O/W)
Tween 40	Polysorbate 40	15.6[4]	Oil-in-Water (O/W)
Tween 60	Polysorbate 60	14.9[4]	Oil-in-Water (O/W)
Tween 80	Polysorbate 80	15.0[4]	Oil-in-Water (O/W)

Experimental Protocol: Determining the Required HLB of an Oil Phase

This protocol outlines a systematic approach to determine the optimal HLB value for emulsifying a specific oil phase.

Objective: To identify the required HLB of an oil or oil blend for creating a stable emulsion.

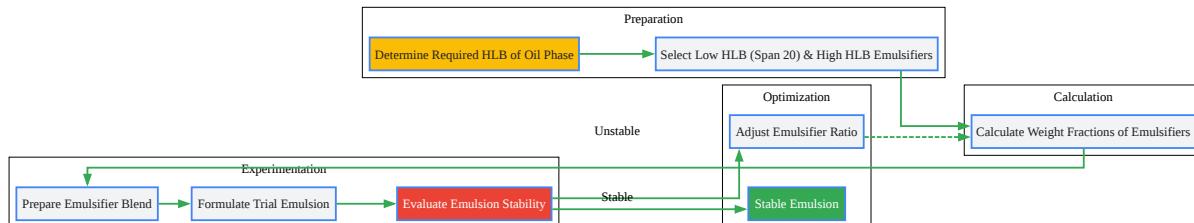
Materials:

- Your oil or oil blend.
- Span 20 (or another low-HLB emulsifier).
- A high-HLB emulsifier (e.g., Tween 20).
- Distilled water.
- Beakers, graduated cylinders, and a magnetic stirrer or homogenizer.

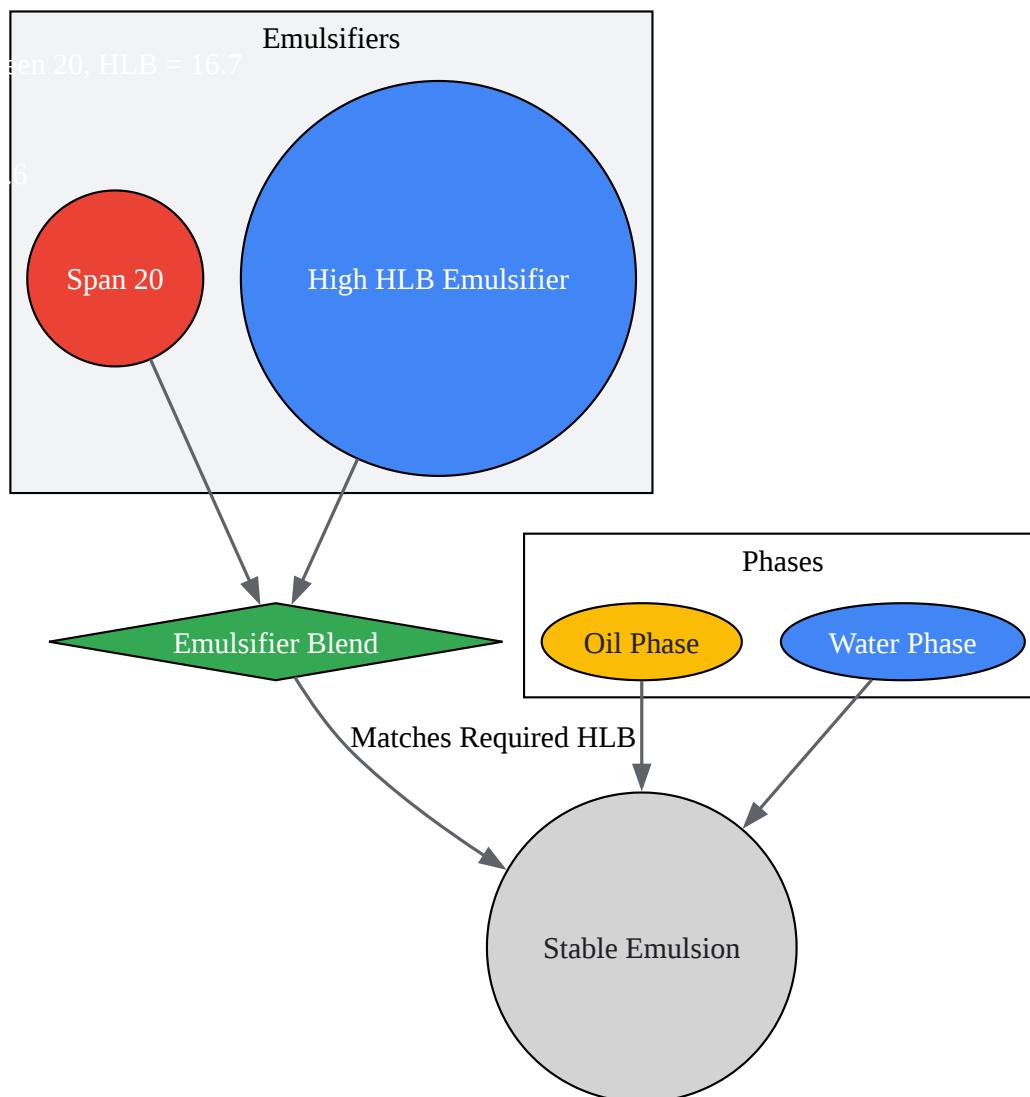
Methodology:

- Prepare a Series of Emulsifier Blends: Create a series of emulsifier blends with varying HLB values. For example, you can prepare blends of Span 20 and Tween 20 to cover a range of HLB values (e.g., from 9 to 16). Calculate the weight percentages of each emulsifier needed for each desired HLB value.
- Formulate Trial Emulsions: For each emulsifier blend, prepare a small batch of your desired emulsion. A common starting point is to use 5-10% of the total emulsifier blend based on the weight of the oil phase. Maintain a consistent oil-to-water ratio across all trial emulsions.
- Emulsification Process:
 - Heat the oil phase (including the emulsifier blend) and the water phase separately to approximately 70-75°C.
 - Slowly add the water phase to the oil phase while continuously mixing with a magnetic stirrer or homogenizer.
 - Continue mixing for a set period (e.g., 5-10 minutes) to ensure thorough emulsification.
 - Allow the emulsions to cool to room temperature while stirring gently.
- Evaluate Emulsion Stability: Observe the trial emulsions for signs of instability, such as phase separation, creaming, or coalescence, over a period of time (e.g., 24 hours, 48 hours, and one week).
- Determine the Optimal HLB: The emulsifier blend that produces the most stable emulsion corresponds to the required HLB of your oil phase.[\[12\]](#)[\[13\]](#)

Visualizations

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Caption: Workflow for adjusting the HLB value of an emulsifier system.



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Caption: Logical relationship of the HLB system for creating a stable emulsion.

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